L-Methionine-13C5 Proper Disposal Procedures

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Compound of Interest	
Compound Name:	*L-Methionine-13C5*
CAS No.:	*202326-57-6*
Cat. No.:	*B1142368*

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Executive Directive: Stable vs. Radioactive

CRITICAL DISTINCTION: **L-Methionine-13C5** is a Stable Isotope labeled compound.[1][2][3][4] It is NOT radioactive. Do NOT dispose of this material in radioactive waste streams (e.g.,

S or

C bins). Doing so will trigger expensive, unnecessary decay-in-storage protocols and regulatory audits.[5]

This guide defines the disposal workflows based on the matrix (solvent or biological medium) in which the isotope is present, complying with EPA RCRA (Resource Conservation and Recovery Act) and OSHA Laboratory Standards.

Material Characterization & Safety Profile

Before disposal, verify the material state. **L-Methionine-13C5** itself is generally non-hazardous, but its disposal path is dictated by what it is mixed with.[5]

Physical & Chemical Properties Table

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Property	Specification
Chemical Name	L-Methionine-13C5 (Methyl-13C5)
CAS Number	208965-08-4 (Labeled) / 63-68-3 (Unlabeled)
Radioactivity	None (Stable Isotope)
RCRA Status	Not P-listed or U-listed (Non-hazardous per 40 CFR 261)
Flammability	Combustible Solid (Keep away from open flames)
Toxicity	Low (LD50 > 5000 mg/kg).[5][6] Standard amino acid profile.
Solubility	Soluble in water, dilute acids, and alkalis.[5][6]

Waste Stream Decision Matrix

The following logic flow dictates the correct disposal bin based on experimental usage.

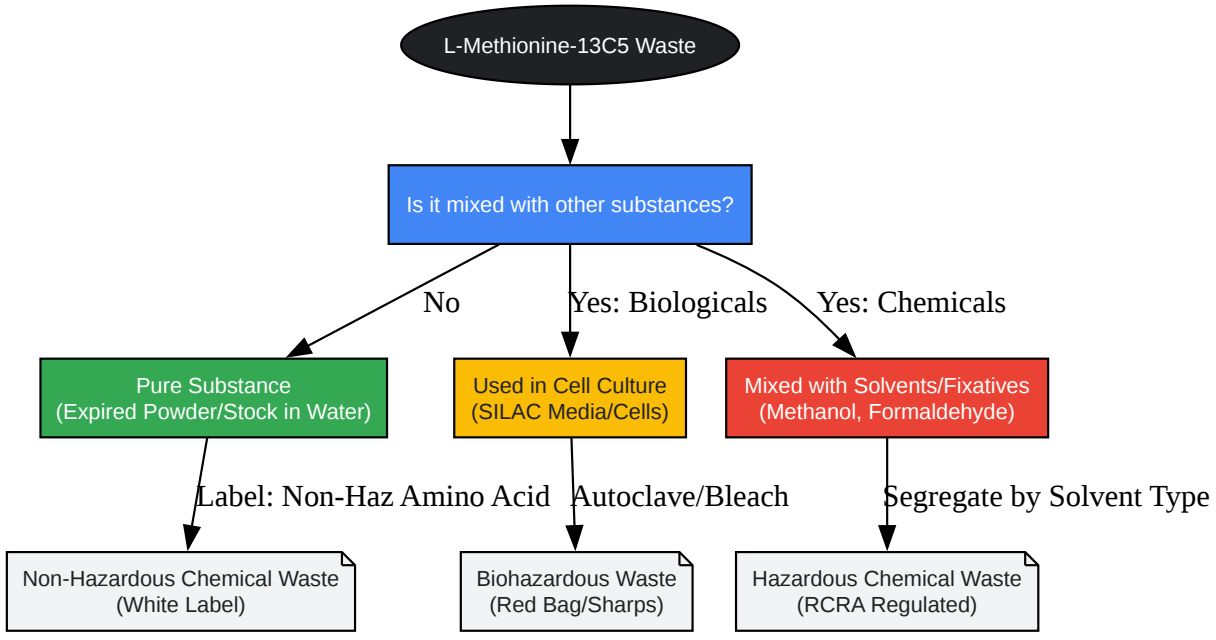

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Figure 1: Decision Matrix for **L-Methionine-13C5** waste segregation.[5][6] Note that "Pure" waste is often voluntarily treated as chemical waste to prevent "unknown powder" alarms.

Detailed Disposal Protocols

Scenario A: Unused Solid Powder or Aqueous Stock

Although L-Methionine is biologically benign, laboratory best practices dictate that no chemical powders be disposed of in regular trash to prevent custodial alarm.

Protocol:

- Container: Use a standard HDPE or glass chemical waste container.
- Labeling: Apply a "Non-Hazardous Chemical Waste" label.
  - Constituents: "**L-Methionine-13C5** (Amino Acid)."[5][1][4][7]
  - Hazard Checkbox: Leave "Toxic/Flammable" unchecked.
- Disposal: Cap tightly and submit for EHS pickup.
- Drain Disposal:Only if permitted by local wastewater authority. Small amounts of aqueous stock (pH 6-8) may often be flushed with copious water, but never assume this without checking your facility's wastewater permit.

Scenario B: Biological Media (SILAC Experiments)

In Stable Isotope Labeling by Amino acids in Cell culture (SILAC), the isotope is incorporated into proteins. The hazard here is biological, not chemical.

Protocol:

- Liquid Media:
  - Add bleach to a final concentration of 10% (v/v).

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- Allow to sit for 20 minutes.
- Flush down the drain with water (if local regulations allow treated bio-waste flushing) or solidify and place in biohazard bins.

- Solid Waste (Plastics/Pipettes):
  - Place in Red Biohazard Bags.
  - Process via autoclave or incineration.
- Sharps:
  - Any needles used with the isotope must go into Red Sharps Containers.

Scenario C: Mixed Chemical Waste (Fixation/Lysis)

If the isotope is in a lysis buffer (e.g., containing SDS, Triton X-100) or fixative (Formaldehyde, Methanol), the solvent dictates the hazard.

Protocol:

- Segregation: Do not mix acidic lysis buffers with bleach (risk of chlorine gas).
- RCRA Classification:
  - Methanol mixtures: Ignitable Waste (Code D001).[8]
  - Formaldehyde mixtures: Toxic Waste (Code U122).
- Labeling: List "**L-Methionine-13C5**" as a trace constituent (<1%), but list the solvent as the primary hazard.

Regulatory Compliance & Documentation

RCRA Waste Codes

L-Methionine-13C5 is not a listed hazardous waste under 40 CFR 261.33 (P and U lists). However, if mixed with hazardous solvents, the mixture assumes the characteristic code of the

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solvent.

Mixture Component	RCRA Code	Hazard Class
Pure L-Methionine-13C5	None	Non-Regulated
Methanol	D001, U154	Ignitable
Acetonitrile	D001, U003	Ignitable, Toxic
Formic Acid	D002, U123	Corrosive, Toxic

Labeling "Stable Isotope"

To prevent confusion with radioactive

S-Methionine, use a supplementary green sticker or marker on waste containers:

> *"STABLE ISOTOPE - NON-RADIOACTIVE"[5][6]*

This prevents rejection by waste handlers who might screen for radiation and get false positives from nearby waste or confusion from the name "Isotope."

Emergency Procedures

Spill Clean-up (Solid Powder):

- PPE: Wear nitrile gloves, lab coat, and safety glasses.
- Action: Sweep up dry powder carefully to avoid dust generation.
- Disposal: Place in a bag and label as non-hazardous chemical waste.
- Decontamination: Wipe the area with a damp paper towel.

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Exposure:

- Inhalation: Move to fresh air.
- Skin/Eye Contact: Rinse with water for 15 minutes. The substance is a mild irritant but not corrosive.

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